

PROTAC ATR degrader-2 stability in cell culture media

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Compound of Interest

Compound Name: PROTAC ATR degrader-2

Cat. No.: B12364577

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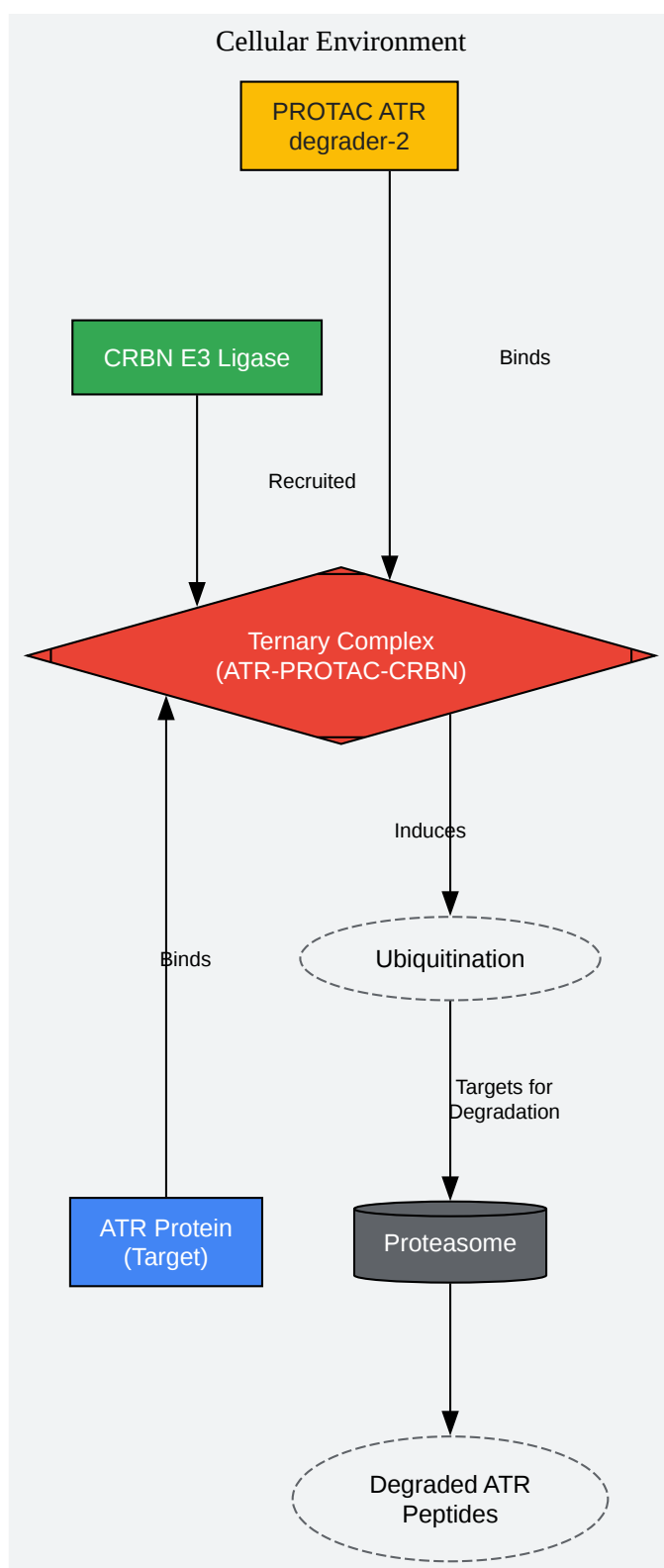
Technical Support Center: PROTAC ATR Degradation-2

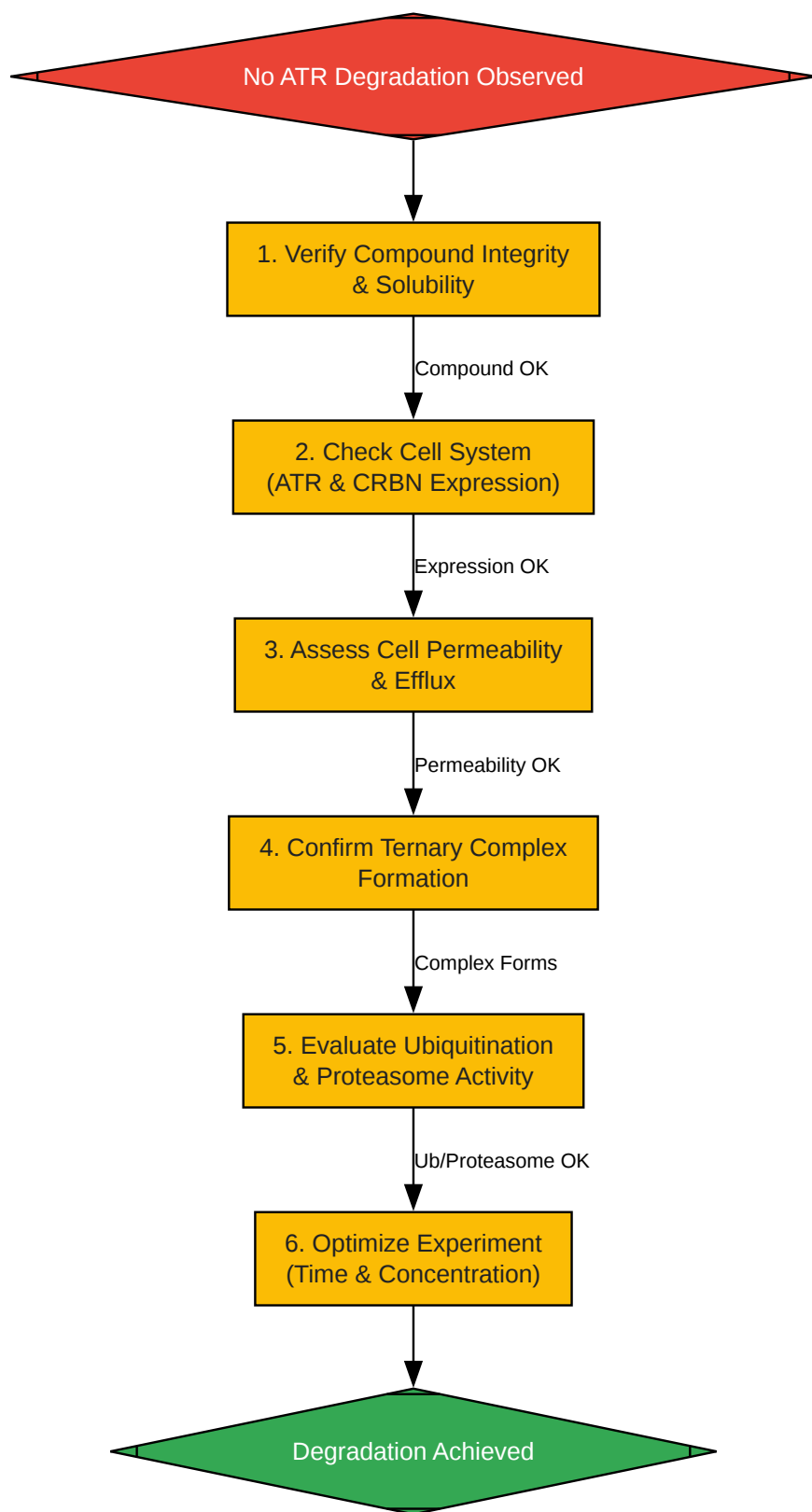
Welcome to the technical support center for **PROTAC ATR degrader-2**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use and stability of **PROTAC ATR degrader-2** in cell culture experiments. Here you will find frequently asked questions (FAQs) and troubleshooting guides to help you achieve successful and reproducible results.

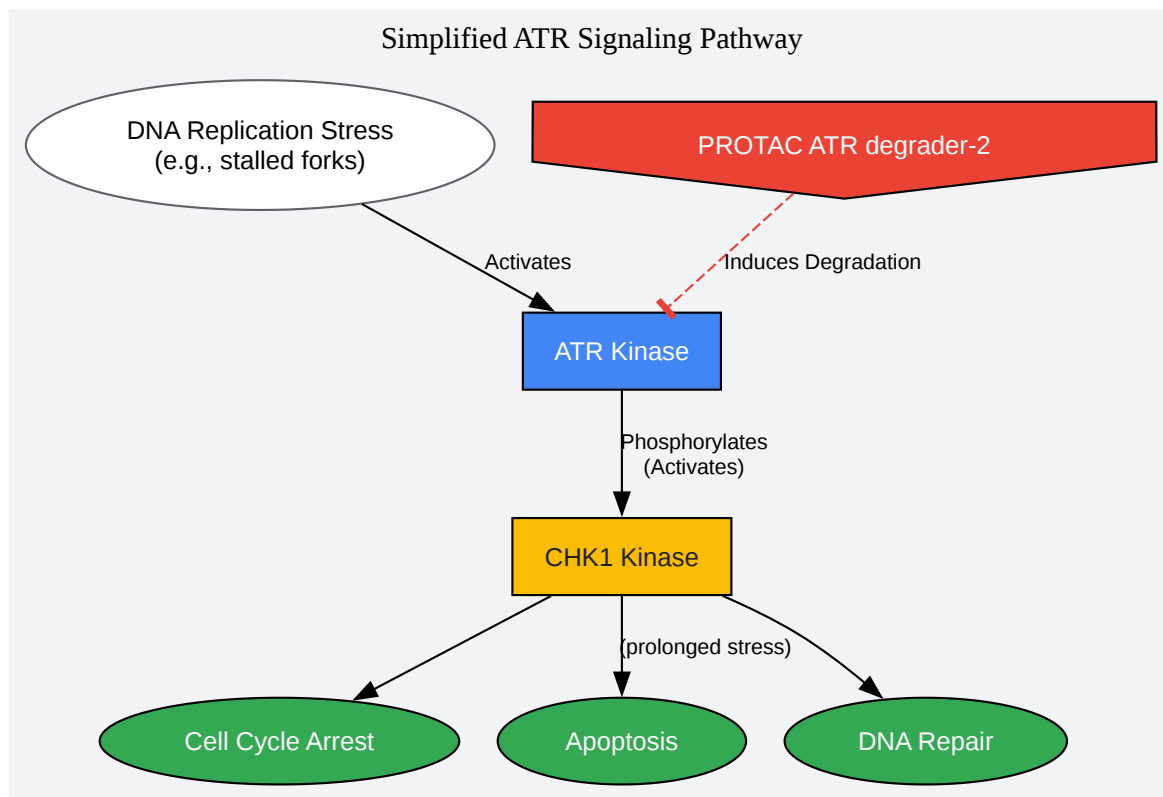
Section 1: Frequently Asked Questions (FAQs)

Q1: What is PROTAC ATR degrader-2 and how does it work?

PROTAC ATR degrader-2 (also known as Compound 8i) is a heterobifunctional molecule designed to induce the targeted degradation of the Ataxia Telangiectasia and Rad3-related (ATR) protein.^{[1][2]} It functions as a proteolysis-targeting chimera (PROTAC) by simultaneously binding to the ATR protein and the Cereblon (CRBN) E3 ubiquitin ligase.^{[2][3]} This induced proximity forms a ternary complex (ATR-PROTAC-CRBN), which facilitates the ubiquitination of ATR, marking it for degradation by the cell's proteasome.^[4] This event-driven, catalytic mechanism allows a single PROTAC molecule to induce the degradation of multiple ATR protein copies.^{[5][6]}







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References

- 1. [amsbio.com](https://www.amsbio.com) [[amsbio.com](https://www.amsbio.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. Pharmacological degradation of ATR induces antiproliferative DNA replication stress in leukemic cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. [arvinas.com](https://www.arvinas.com) [[arvinas.com](https://www.arvinas.com)]
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